

Application Note & Protocol: Standardization of Potassium Permanganate Solutions Using Mohr's Salt

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Compound of Interest

Compound Name: Mohrs salt

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The standardization of a titrant is a critical step in volumetric analysis to determine its exact concentration. Potassium permanganate (KMnO_4), a powerful oxidizing agent, is widely used in redox titrations. However, KMnO_4 solutions are not typically considered primary standards because they can decompose in the presence of light, heat, or organic matter. Therefore, it is essential to standardize KMnO_4 solutions using a stable, high-purity primary standard.

Mohr's salt, with the chemical name ferrous ammonium sulfate ($\text{FeSO}_4 \cdot (\text{NH}_4)_2\text{SO}_4 \cdot 6\text{H}_2\text{O}$), is an ideal primary standard for this purpose.[1] It is a stable double salt that resists oxidation by air and has a high equivalent weight, which minimizes weighing errors.[2] This application note provides a detailed protocol for the preparation of a standard Mohr's salt solution and its use in the standardization of potassium permanganate. The titration is a redox reaction where the ferrous ions (Fe^{2+}) from Mohr's salt are oxidized to ferric ions (Fe^{3+}), and the permanganate ions (MnO_4^-) are reduced to manganese(II) ions (Mn^{2+}) in an acidic medium.[3][4] The acidic medium, provided by dilute sulfuric acid, is crucial for the reaction to proceed efficiently and to

prevent the formation of manganese dioxide precipitate.[4][5] Potassium permanganate also acts as a self-indicator, as the appearance of a permanent pale pink color signals the endpoint of the titration.[3][6]

Principle of Reaction

The titration is based on a redox reaction between potassium permanganate as the oxidizing agent and Mohr's salt as the reducing agent.[5] In the presence of dilute sulfuric acid, the permanganate ion (MnO_4^-) is reduced to the colorless manganous ion (Mn^{2+}), while the ferrous ion (Fe^{2+}) is oxidized to the ferric ion (Fe^{3+}).[4]

Reduction Half-Reaction: $\text{MnO}_4^-(\text{aq}) + 8\text{H}^+(\text{aq}) + 5\text{e}^- \rightarrow \text{Mn}^{2+}(\text{aq}) + 4\text{H}_2\text{O}(\text{l})$

Oxidation Half-Reaction: $\text{Fe}^{2+}(\text{aq}) \rightarrow \text{Fe}^{3+}(\text{aq}) + \text{e}^-$

Overall Balanced Ionic Equation: $\text{MnO}_4^-(\text{aq}) + 8\text{H}^+(\text{aq}) + 5\text{Fe}^{2+}(\text{aq}) \rightarrow 5\text{Fe}^{3+}(\text{aq}) + \text{Mn}^{2+}(\text{aq}) + 4\text{H}_2\text{O}(\text{l})$ [7]

Overall Molecular Equation: $2\text{KMnO}_4 + 10\text{FeSO}_4(\text{NH}_4)_2\text{SO}_4 \cdot 6\text{H}_2\text{O} + 8\text{H}_2\text{SO}_4 \rightarrow \text{K}_2\text{SO}_4 + 2\text{MnSO}_4 + 5\text{Fe}_2(\text{SO}_4)_3 + 10(\text{NH}_4)_2\text{SO}_4 + 68\text{H}_2\text{O}$ [1][4]

From the balanced equation, it is evident that 2 moles of potassium permanganate react with 10 moles of Mohr's salt, establishing a molar ratio of 1:5.[6]

Experimental Protocols

Protocol 1: Preparation of a Standard 0.05 M Mohr's Salt Solution

This protocol describes the preparation of 250 mL of a 0.05 M standard solution of Mohr's salt.

Materials and Reagents:

Apparatus	Chemicals & Reagents
Analytical Balance	Mohr's Salt (Ferrous Ammonium Sulfate)
250 mL Volumetric Flask	Distilled/Deionized Water
Weighing Bottle/Paper	Dilute Sulfuric Acid (e.g., 2 M or 4 N)[8][9]
Funnel	
Beaker	
Wash Bottle	

Procedure:

- Calculate the required mass of Mohr's salt:
 - The molar mass of Mohr's salt ($\text{FeSO}_4 \cdot (\text{NH}_4)_2\text{SO}_4 \cdot 6\text{H}_2\text{O}$) is 392 g/mol .[5]
 - To prepare 250 mL (0.25 L) of a 0.05 M solution, the mass required is: $\text{Mass} = \text{Molarity} \times \text{Molar Mass} \times \text{Volume (L)}$ $\text{Mass} = 0.05 \text{ mol/L} \times 392 \text{ g/mol} \times 0.25 \text{ L} = 4.9 \text{ g}$.
- Weigh the Mohr's salt: Accurately weigh approximately 4.9 g of Mohr's salt using an analytical balance.[4][5]
- Dissolve the salt: Transfer the weighed salt into a clean beaker. Add a small amount of distilled water to dissolve the crystals, followed by approximately 5-10 mL of dilute sulfuric acid. The acid is essential to prevent the hydrolysis of the ferrous salt.[3][6][8]
- Transfer to volumetric flask: Carefully transfer the dissolved solution into a 250 mL volumetric flask using a funnel.[4]
- Make up to volume: Rinse the beaker and funnel with distilled water, adding the rinsings to the flask to ensure all the salt is transferred. Add distilled water to the flask until the bottom of the meniscus reaches the calibration mark.[5]
- Homogenize the solution: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed and homogeneous.

Protocol 2: Titration of Potassium Permanganate Solution

This protocol details the standardization of an unknown KMnO_4 solution using the prepared 0.05 M Mohr's salt solution.

Materials and Reagents:

Apparatus	Chemicals & Reagents
50 mL Burette	Prepared 0.05 M Standard Mohr's Salt Solution
Burette Stand and Clamp	Potassium Permanganate Solution (unknown conc.)
10 mL or 20 mL Pipette	Dilute Sulfuric Acid (e.g., 2 M)
250 mL Conical Flasks (x3)	Distilled Water
White Tile	

Procedure:

- Prepare the burette: Rinse a clean 50 mL burette first with distilled water, and then with a small amount of the potassium permanganate solution. Fill the burette with the KMnO_4 solution, ensuring no air bubbles are trapped in the tip.^{[3][4]} Record the initial burette reading, noting the top of the dark meniscus.^[3]
- Prepare the analyte: Pipette exactly 10 mL (or 20 mL) of the standard 0.05 M Mohr's salt solution into a clean 250 mL conical flask.^{[3][4]}
- Acidify the solution: Add approximately one test tube full (about 10-20 mL) of dilute sulfuric acid to the conical flask.^{[4][9]} This provides the necessary acidic medium for the reaction.^[1]
- Perform the titration: Place the conical flask on a white tile below the burette to easily observe the color change.^[3] Slowly add the KMnO_4 solution from the burette to the conical flask while continuously swirling the flask.^[7]

- Identify the endpoint: The purple color of the permanganate will disappear as it reacts with the ferrous ions. The endpoint is reached when the first persistent, pale pink color appears in the solution and does not vanish upon swirling.[3][7] This indicates that all the ferrous ions have been oxidized and there is a slight excess of KMnO_4 .
- Record the reading: Note the final burette reading. The difference between the final and initial readings gives the volume of KMnO_4 solution used.
- Repeat for concordance: Repeat the titration at least two more times to obtain concordant readings (volumes that agree within ± 0.1 mL).[3]

Data Presentation

Table 1: Titration Observations

Titration No.	Volume of Mohr's Salt (V_2) (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of KMnO_4 used (V_1) (mL)
1	10.0			
2	10.0			
3	10.0			
Concordant Volume (V_1):				

Table 2: Quantitative Data Summary

Parameter	Value
Chemical Formula of Mohr's Salt	$\text{FeSO}_4 \cdot (\text{NH}_4)_2\text{SO}_4 \cdot 6\text{H}_2\text{O}$
Molar Mass of Mohr's Salt	392 g/mol
Molarity of Standard Mohr's Salt Solution (M_2)	0.05 mol/L
Stoichiometric Mole Ratio (KMnO_4 : Mohr's Salt)	1 : 5

Calculations

The molarity of the potassium permanganate solution (M_1) can be determined using the stoichiometry of the balanced reaction.

$$\text{Formula: } (M_1V_1) / n_1 = (M_2V_2) / n_2$$

Where:

- M_1 = Molarity of KMnO_4 solution (unknown)
- V_1 = Concordant volume of KMnO_4 solution used from the burette (from Table 1)
- n_1 = Stoichiometric coefficient of KMnO_4 (which is 2, or 1 in the simplified ionic equation)
- M_2 = Molarity of the standard Mohr's salt solution (0.05 M)
- V_2 = Volume of Mohr's salt solution pipetted (e.g., 10.0 mL)
- n_2 = Stoichiometric coefficient of Mohr's salt (which is 10, or 5 in the simplified ionic equation)

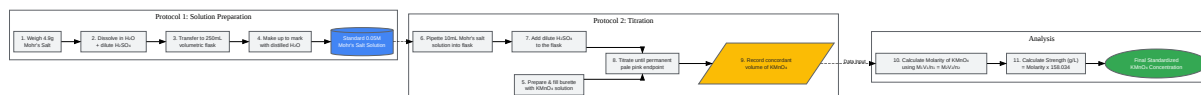
Using the 1:5 ratio from the ionic equation ($n_1=1$, $n_2=5$):

$$M_1 = (M_2 \times V_2 \times n_1) / (V_1 \times n_2) = (0.05 \text{ M} \times 10.0 \text{ mL} \times 1) / (V_1 \text{ mL} \times 5)$$

Strength of KMnO_4 Solution: Once the molarity (M_1) is calculated, the strength in g/L can be determined.

- Molar Mass of KMnO_4 = 158.034 g/mol
- Strength (g/L) = Molarity (M_1) \times Molar Mass of KMnO_4

Workflow Visualization



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Caption: Workflow for the standardization of KMnO_4 using Mohr's salt.

Precautions

To ensure the accuracy and reliability of the results, the following precautions should be strictly observed:

- **Glassware:** All glassware must be thoroughly cleaned with detergent, rinsed with tap water, and finally rinsed with distilled water.[3]
- **Rinsing:** The burette should be rinsed with the potassium permanganate solution, and the pipette should be rinsed with the Mohr's salt solution before use.[3][8] The conical flask should only be rinsed with distilled water.[8]
- **Burette Readings:** Always remove air bubbles from the burette tip before starting the titration. [1] For the dark, opaque KMnO_4 solution, consistently read the upper meniscus.[3]
- **Reagent Stability:** Use a freshly prepared solution of Mohr's salt for the highest accuracy, as the ferrous ions can slowly oxidize over time.[8]
- **Endpoint Detection:** Add the titrant dropwise near the endpoint with constant swirling to avoid overshooting the endpoint. The endpoint is the first appearance of a faint but permanent pink color.[3]

- Acid: Always use dilute sulfuric acid. Nitric acid and hydrochloric acid are unsuitable as they can interfere with the redox reaction.

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- To cite this document: BenchChem. [Application Note & Protocol: Standardization of Potassium Permanganate Solutions Using Mohr's Salt]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13718002/docs#application-note-protocol-standardization-of-potassium-permanganate-solutions-using-mohr-s-salt>]

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